

SHP099 in DMSO: Technical Support Center

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Compound of Interest

Compound Name: SHP099

Cat. No.: B560175

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This guide provides researchers, scientists, and drug development professionals with comprehensive technical information, troubleshooting advice, and frequently asked questions (FAQs) regarding the solubility and stability of the SHP2 inhibitor, **SHP099**, in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the reported solubility of **SHP099** in DMSO?

A1: The solubility of **SHP099** in DMSO varies across different suppliers. It is crucial to use fresh, anhydrous DMSO, as moisture can significantly reduce solubility[1][2][3]. Some sources indicate that sonication may be necessary to achieve complete dissolution[2][4]. Please refer to the table below for reported values.

Q2: How should I prepare a stock solution of **SHP099** in DMSO?

A2: To prepare a stock solution, start by weighing the desired amount of **SHP099** powder. Then, add fresh, anhydrous DMSO to the appropriate final concentration. Ensure the solution is thoroughly mixed; if needed, use an ultrasonic bath to aid dissolution[2][4]. For a detailed step-by-step guide, please see the Experimental Protocols section.

Q3: What are the recommended storage conditions for **SHP099** powder and its DMSO stock solutions?

A3: **SHP099** powder is stable for extended periods when stored at -20°C[4][5]. Once dissolved in DMSO, stock solutions should be aliquoted to prevent repeated freeze-thaw cycles and

stored at -20°C for short-term use or -80°C for long-term storage[1][2][4].

Q4: How stable are **SHP099** stock solutions in DMSO?

A4: When stored correctly, **SHP099** stock solutions in DMSO are stable for up to one month at -20°C and for six months to a year at -80°C[1][2][4]. It is highly recommended to use freshly prepared solutions for the most reliable experimental results.

Q5: What is the mechanism of action for **SHP099**?

A5: **SHP099** is a potent and selective allosteric inhibitor of SHP2, a non-receptor protein tyrosine phosphatase[1][4][5]. It stabilizes SHP2 in an auto-inhibited conformation by binding to the interface of the N-terminal SH2, C-terminal SH2, and protein tyrosine phosphatase domains[2][5]. This inhibition suppresses the RAS-ERK signaling pathway, which is critical for the proliferation of cancer cells driven by receptor tyrosine kinases[2][5][6].

Data Presentation

Table 1: SHP099 Solubility in DMSO

Supplier/Source	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Selleck Chemicals	70 mg/mL	198.71 mM	Use fresh, moisture-free DMSO[1].
Cayman Chemical	30 mg/mL	~85.16 mM	-
MedchemExpress (MCE)	12 mg/mL	34.07 mM	Requires sonication[2][4].

Note: The molar concentration is calculated based on the molecular weight of **SHP099** (352.26 g/mol)[4].

Table 2: Recommended Storage Conditions for SHP099

Form	Storage Temperature	Duration	Recommendations
Powder	-20°C	3 years	Keep tightly sealed in a dry environment[1][4].
4°C	2 years	For shorter-term storage[4].	
Stock Solution in DMSO	-80°C	6-12 months	Aliquot to avoid freeze-thaw cycles[1][2][4].
-20°C	1 month	For frequent use; aliquot to minimize degradation[1][2][4].	

Troubleshooting Guide

Q: I'm having difficulty dissolving **SHP099** in DMSO. What should I do?

A: If you encounter solubility issues, consider the following:

- **Use Fresh DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Absorbed water can significantly decrease the solubility of compounds[1][2][3]. Always use a fresh, unopened bottle or a properly stored aliquot of anhydrous DMSO.
- **Apply Sonication:** Gentle warming or sonication can help dissolve the compound. One supplier specifically notes that ultrasonic treatment is needed to achieve a 12 mg/mL concentration[2][4].
- **Check Concentration:** Ensure you are not trying to prepare a solution that exceeds the highest reported solubility limits (see Table 1).

Q: My **SHP099** solution in DMSO appears cloudy or has precipitates after storage. What happened?

A: Cloudiness or precipitation can occur for several reasons:

- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can lead to compound precipitation and degradation. It is critical to aliquot your stock solution into single-use volumes immediately after preparation[1][2].
- **Moisture Contamination:** If the vial was not sealed properly, moisture may have entered, reducing solubility and causing the compound to crash out of solution.
- **Storage Temperature Fluctuation:** Storing solutions at a temperature that is not consistently maintained (e.g., a freezer with an auto-defrost cycle) can also contribute to this issue.

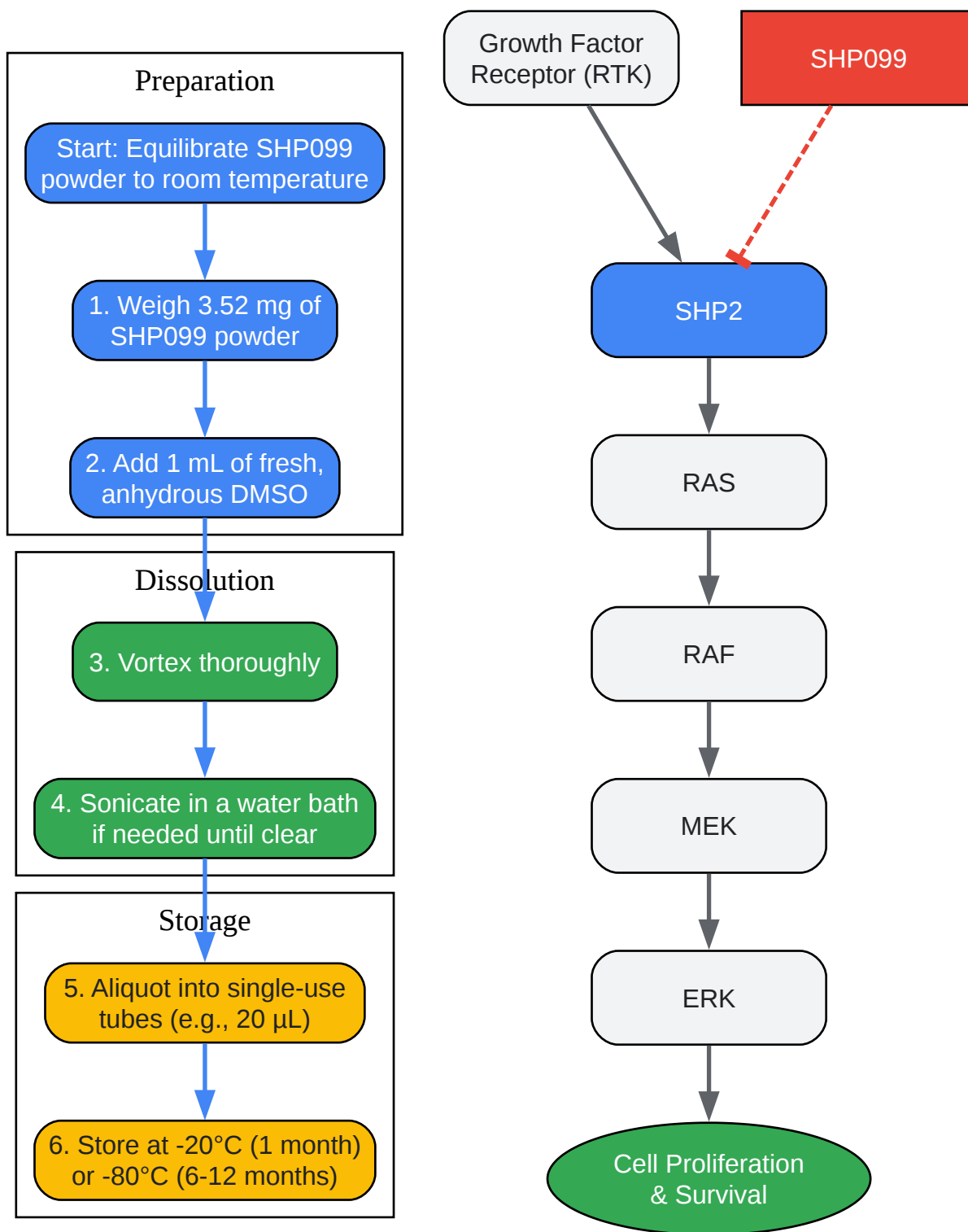
Q: Can I store my **SHP099** working solutions, which are diluted in aqueous media?

A: **SHP099** is insoluble in water[1][2][4]. Therefore, working solutions diluted in aqueous buffers (like PBS) should be prepared fresh from the DMSO stock solution immediately before use. Do not store aqueous dilutions, as the compound will likely precipitate over time.

Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM SHP099 Stock Solution in DMSO

This protocol provides a step-by-step method for preparing a standard stock solution.



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